Experimental protocol for "Pyrimidine-2-carboximidamide acetate" in material science

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Compound of Interest	
Compound Name:	*Pyrimidine-2-carboximidamide acetate*
CAS No.:	*312613-82-4*
Cat. No.:	*B152823*

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Application Note: Supramolecular Synthon Engineering

High-Purity Synthesis and Solid-State Characterization of **Pyrimidine-2-carboximidamide Acetate**

Abstract & Material Significance

In the domain of functional materials, **Pyrimidine-2-carboximidamide acetate** (CAS: 312613-82-4) serves as a critical "supramolecular synthon."[1] Unlike simple pharmaceutical intermediates, this compound is valued in material science for its high nitrogen content and the specific hydrogen-bonding geometry of the amidinium group.

This protocol details the synthesis, purification, and characterization of the acetate salt, specifically optimized for two downstream applications:

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- Crystal Engineering: Utilizing the amidinium-carboxylate heterosynthon (

  motif) to construct Hydrogen-bonded Organic Frameworks (HOFs).

- MOF Ligand Precursor: Acting as a stable, storable source of 2-amidinopyrimidine for nitrogen-rich Metal-Organic Frameworks (MOFs) used in carbon capture.

Safety & Handling (GHS Classification)

- Signal Word:WARNING
- Hazard Statements: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[2] Irrit.).
- PPE: Nitrile gloves (0.11 mm), safety goggles, and fume hood extraction are mandatory. The precursor, 2-cyanopyrimidine, is toxic if ingested.

Experimental Protocol A: Synthesis via Pinner-Type Addition

Objective: Conversion of 2-cyanopyrimidine to **pyrimidine-2-carboximidamide acetate** using an ammonium acetate melt/solution method. This route avoids the use of unstable free ammonia gas and highly hygroscopic hydrochloride salts.

Reagents

Reagent	Purity	Equiv.	Role
2-Cyanopyrimidine	>98%	1.0	Electrophile
Ammonium Acetate	>99% (Dry)	4.0	N-Source & Catalyst
Methanol (MeOH)	Anhydrous	Solvent	Reaction Medium
Diethyl Ether	ACS Grade	Precipitant	Purification

Step-by-Step Workflow

- Activation: In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 2-cyanopyrimidine (10.5 g, 100 mmol) in Methanol (50 mL).

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- Addition: Add Ammonium Acetate (30.8 g, 400 mmol) in a single portion. The excess is crucial to drive the equilibrium toward the amidine.
- Reaction: Fit the flask with a reflux condenser and heat the mixture to 50°C for 12 hours.
  - Note: Do not exceed 65°C to prevent thermal decomposition of the amidine to the amide (hydrolysis).
- Monitoring: Monitor via TLC (Mobile phase: 10% MeOH in DCM). The nitrile spot (

) should disappear, replaced by the baseline amidine spot.
- Isolation:
  - Cool the solution to room temperature (25°C).
  - Concentrate the solvent to

    15 mL under reduced pressure (Rotavap, 40°C).
  - Add Diethyl Ether (100 mL) dropwise with vigorous stirring. A white precipitate (the acetate salt) will form.
- Filtration: Filter the white solid under vacuum. Wash the cake 3x with cold ether/acetone (1:1) to remove excess ammonium acetate.
- Drying: Dry in a vacuum oven at 40°C for 6 hours.

Yield Target: 85-92% Appearance: White crystalline powder.

Experimental Protocol B: Crystal Growth for Material Characterization

Objective: Growth of single crystals suitable for Single Crystal X-Ray Diffraction (SC-XRD) to verify the hydrogen-bonding network.

- Saturation: Dissolve 200 mg of the crude acetate salt in a minimum amount of Ethanol/Water (95:5 v/v) at 40°C.

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- Filtration: Pass the warm solution through a 0.22

  m PTFE syringe filter into a clean scintillation vial.

- Nucleation: Cap the vial with Parafilm and poke 3 small holes to allow slow solvent evaporation.

- Incubation: Store in a vibration-free environment at 20°C.

- Harvest: Colorless block-like crystals should appear within 4-7 days.

Data Analysis & Characterization

Physicochemical Properties

Property	Value	Method
Molecular Formula		Elemental Analysis
Molecular Weight	182.18 g/mol	Calc.
Melting Point	168 - 172°C (Dec)	DSC (10°C/min)
Solubility	High: , MeOH; Low: Acetone, Ether	Gravimetric

Spectroscopic Validation (1H-NMR, 400 MHz, DMSO-d6)

- 9.20 (d, 2H): Pyrimidine ring protons (C4, C6).
- 7.85 (t, 1H): Pyrimidine ring proton (C5).
- 1.91 (s, 3H): Acetate methyl group (

).

- 8.5-10.0 (br, 4H): Amidinium protons (

  ), typically broadened due to proton exchange.

Mechanistic Visualization

Diagram 1: Synthesis & Supramolecular Assembly

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The following diagram illustrates the conversion of the nitrile to the amidine and the subsequent formation of the "Amidinium-Carboxylate" synthon, a key motif in crystal engineering.

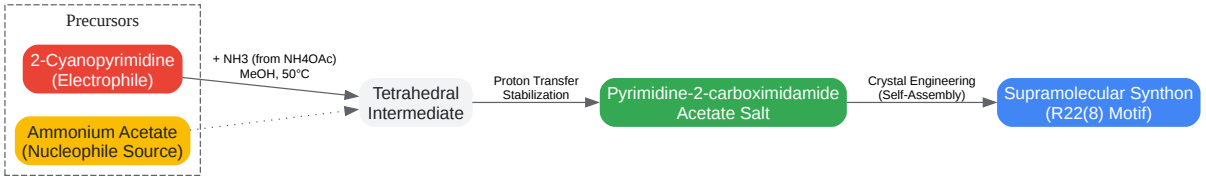

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Figure 1: Reaction pathway from nitrile precursor to the supramolecular synthon used in material design.

Troubleshooting & Critical Parameters

Issue	Probable Cause	Corrective Action
Low Yield	Incomplete reaction or hydrolysis.	Ensure NH4OAc is in 4x excess. Keep temp <65°C to avoid amide formation.
Oily Product	Residual solvent/impurities.	Triturate the oil with cold Acetone/Ether (1:1) and scratch the flask to induce crystallization.
Broad NMR Peaks	Proton exchange rate.	Run NMR in dry DMSO-d6; adding a drop of TFA can sharpen exchangeable protons.

References

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